

A Comprehensive Technical Guide to the Physical Properties of 2-Chlorobenzonitrile

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Compound of Interest

Compound Name: 2-Chlorobenzonitrile

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This guide provides an in-depth analysis of the critical physical properties of **2-Chlorobenzonitrile**, specifically its melting and boiling points. Designed for researchers, scientists, and professionals in drug development, this document synthesizes technical data with practical, field-proven insights to ensure accurate and reproducible results in the laboratory.

Introduction to 2-Chlorobenzonitrile

2-Chlorobenzonitrile, with the chemical formula C_7H_4ClN , is a versatile organic compound that serves as a key intermediate in the synthesis of a wide array of pharmaceuticals, agrochemicals, and specialty polymers.[1][2] Its chemical structure, featuring a nitrile group and a chlorine atom on a benzene ring, imparts unique reactivity that is leveraged in various synthetic pathways.[3] Accurate characterization of its physical properties is paramount for its effective use in research and manufacturing, ensuring process safety, and achieving desired product purity. This guide will focus on two of its most fundamental physical constants: the melting point and the boiling point.

Core Physical Properties of 2-Chlorobenzonitrile

The melting and boiling points are intrinsic properties of a pure substance and are critical indicators of its identity and purity.[4] For **2-Chlorobenzonitrile**, these values are well-established and serve as a benchmark for quality control in its production and application.

Physical Property	Value	Source(s)
Melting Point	43-46 °C	[3][5][6]
	44.6 °C	[2]
	43-48 °C	[1]
	41.0-47.0 °C	[7]
Boiling Point	232 °C	[3][5][6][8]

Note: The slight variations in the reported melting point range can be attributed to differences in experimental methods and the purity of the sample being tested. A broader melting range typically indicates the presence of impurities.[4]

Experimental Determination of Physical Properties

The precise determination of melting and boiling points is a foundational skill in organic chemistry. The methodologies described below are designed to be self-validating, providing a clear indication of sample purity through the sharpness of the phase transition.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase at atmospheric pressure. For a pure crystalline solid, this transition is sharp and occurs over a narrow temperature range.[4]

- **Sample Preparation:** A small amount of dry, crystalline **2-Chlorobenzonitrile** is finely powdered.[9] A capillary tube, sealed at one end, is then packed with the powdered sample to a height of 2-3 mm by tapping the sealed end on a hard surface.[10]
- **Apparatus Setup:** The packed capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer. Modern apparatuses often use a heated metal block for uniform heat distribution.
- **Measurement:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting point. For an accurate measurement, the temperature

should be raised slowly, at a rate of about 1-2°C per minute, as the melting point is approached.[10]

- **Data Recording:** Two temperatures are recorded: the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting). This provides the melting point range.

The sharpness of the melting point range is a direct indicator of purity. Impurities disrupt the crystal lattice of the solid, leading to a depression and broadening of the melting point range.[4] A narrow range (typically $\leq 1^\circ\text{C}$) is indicative of a high-purity sample. This intrinsic feature makes the protocol self-validating.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[11] Similar to the melting point, a constant boiling point during distillation is a key indicator of a pure substance.[12]

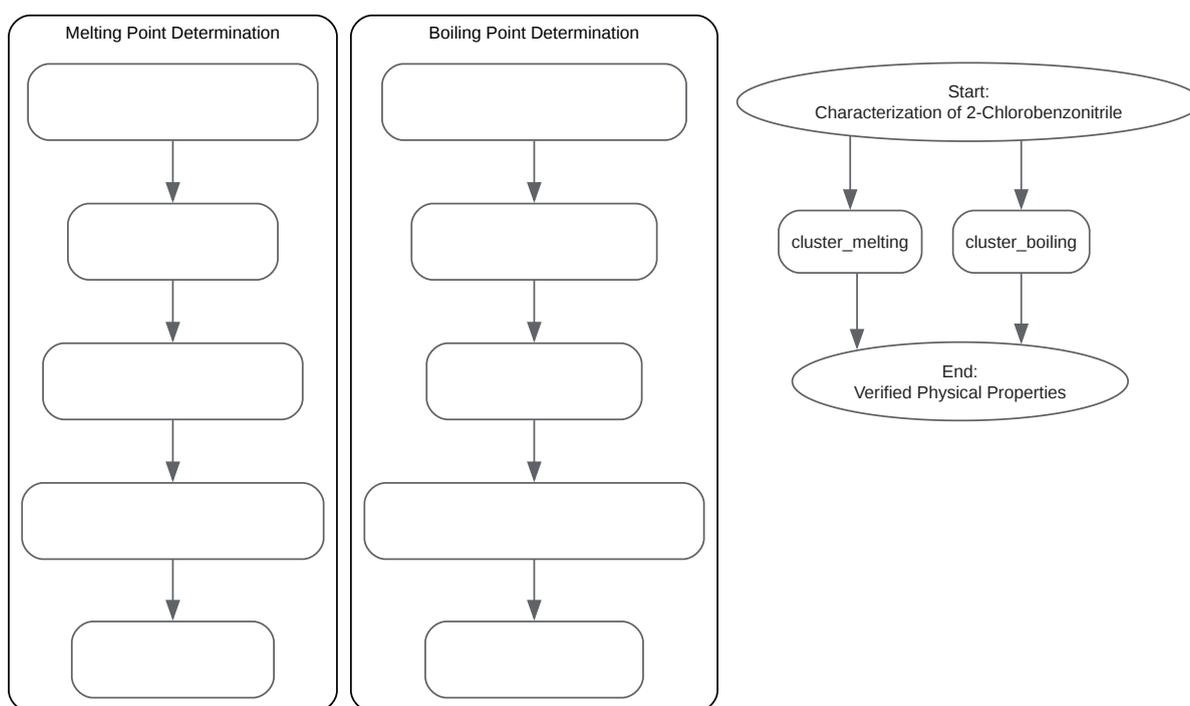
- **Apparatus Setup:** A small quantity of **2-Chlorobenzonitrile** is placed in a small test tube or a fusion tube. A capillary tube, sealed at one end, is inverted and placed within the test tube containing the liquid.[11]
- **Heating:** The test tube assembly is attached to a thermometer and heated in a suitable heating bath (e.g., a Thiele tube filled with mineral oil or an aluminum block).[11][13] The heating should be gradual and uniform.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a rapid and continuous stream of bubbles is observed.[11]
- **Measurement:** The heat source is then removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the liquid begins to enter the capillary tube.[14] This occurs when the vapor pressure inside the capillary equals the external atmospheric pressure.

This method, often referred to as the Siwoloboff method, relies on the principle of vapor pressure equilibrium. The constant stream of bubbles indicates that the vapor pressure of the

liquid exceeds the external pressure. As the liquid cools, the point at which the liquid is drawn back into the capillary precisely marks the temperature where the vapor pressure equals the atmospheric pressure. The consistency of this temperature upon repeated measurements validates the purity of the liquid.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental determination of the physical properties of **2-Chlorobenzonitrile**.



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Caption: Experimental workflow for determining the melting and boiling points of **2-Chlorobenzonitrile**.

Safety and Handling

2-Chlorobenzonitrile is a hazardous substance and should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[15][16][17] All procedures should be performed in a well-ventilated fume hood. In case of contact with skin or eyes, flush immediately with copious amounts of water and seek medical attention.[15][16] It is harmful if swallowed or in contact with skin and causes serious eye irritation.[8][17]

Conclusion

The accurate determination of the melting and boiling points of **2-Chlorobenzonitrile** is a critical aspect of its quality control and effective application in scientific research and industrial synthesis. The protocols outlined in this guide, grounded in established chemical principles, provide a reliable framework for obtaining accurate and reproducible data. By understanding the causality behind these experimental choices, researchers can ensure the integrity of their materials and the success of their subsequent work.

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